

An In-depth Technical Guide to Cobalt(II) Selenate (CAS 14590-19-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cobalt(2+) selenate

Cat. No.: B088123

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and thermal behavior of Cobalt(II) selenate and its hydrated forms. The information is curated for professionals in research and development who require detailed chemical and physical data, as well as experimental methodologies.

Core Properties of Cobalt(II) Selenate and its Hydrates

Cobalt(II) selenate is an inorganic compound with the chemical formula CoSeO_4 . While the anhydrous form (CAS 14590-19-3) is known, it is the hydrated forms, particularly the pentahydrate and tetrahydrate, that are more extensively characterized in scientific literature. The anhydrous form's physical properties such as melting and boiling points are not well-defined, as it is typically produced by the thermal decomposition of its hydrates.

Quantitative Data Summary

The following tables summarize the key quantitative data for the anhydrous and common hydrated forms of Cobalt(II) selenate.

Table 1: Physical and Chemical Properties of Anhydrous Cobalt(II) Selenate

Property	Value	Reference
CAS Number	14590-19-3	[1]
Molecular Formula	CoO ₄ Se	[1]
Molecular Weight	201.90 g/mol	[1]
Appearance	Solid	[2]
Melting Point	N/A	[2]
Boiling Point	N/A	[2]
Density	N/A	[2]
Solubility in H ₂ O	N/A	[2]

Table 2: Properties of Cobalt(II) Selenate Hydrates

Property	Cobalt(II) Selenate Pentahydrate (CoSeO ₄ ·5H ₂ O)	Cobalt(II) Selenate Tetrahydrate (CoSeO ₄ ·4H ₂ O)
Molecular Weight	291.97 g/mol	Not specified
Appearance	Red triclinic crystals	Not specified
Density	2.51 g/cm ³	Not specified
Thermal Behavior	Decomposes on heating	Not specified
Crystal System	Triclinic	Not specified

Experimental Protocols

Detailed methodologies for the synthesis and characterization of Cobalt(II) selenate and its precursors are crucial for reproducible research. The following protocols are based on established scientific literature.

Synthesis of Cobalt(II) Selenite Dihydrate

This protocol describes the preparation of Cobalt(II) selenite dihydrate, a related precursor.

Materials:

- Selenium dioxide (SeO_2)
- Cobalt(II) acetate
- Glacial acetic acid
- Methanol
- Ether

Procedure:

- Prepare a solution of 2.22 g (20 mmol) of selenium dioxide in 100 ml of 50% acetic acid.
- In a separate beaker, dissolve 10 mmol of the metal acetate in 100 ml of glacial acetic acid, and heat the solution.
- Gradually add the selenium dioxide solution to the hot metal acetate solution while continuously stirring.
- A precipitate of the normal selenite will form. Filter the precipitate.
- Wash the precipitate with 50% acetic acid, followed by methanol, and then ether.
- Air-dry the resulting normal selenite.[\[3\]](#)

Thermal Decomposition of Hydrated Cobalt(II) Selenite

This protocol outlines the investigation of the thermal decomposition of hydrated Cobalt(II) selenite.

Instrumentation:

- Thermogravimetric Analyzer (TGA)

- Differential Thermal Analyzer (DTA)
- Air-oven
- FT-IR Spectrometer

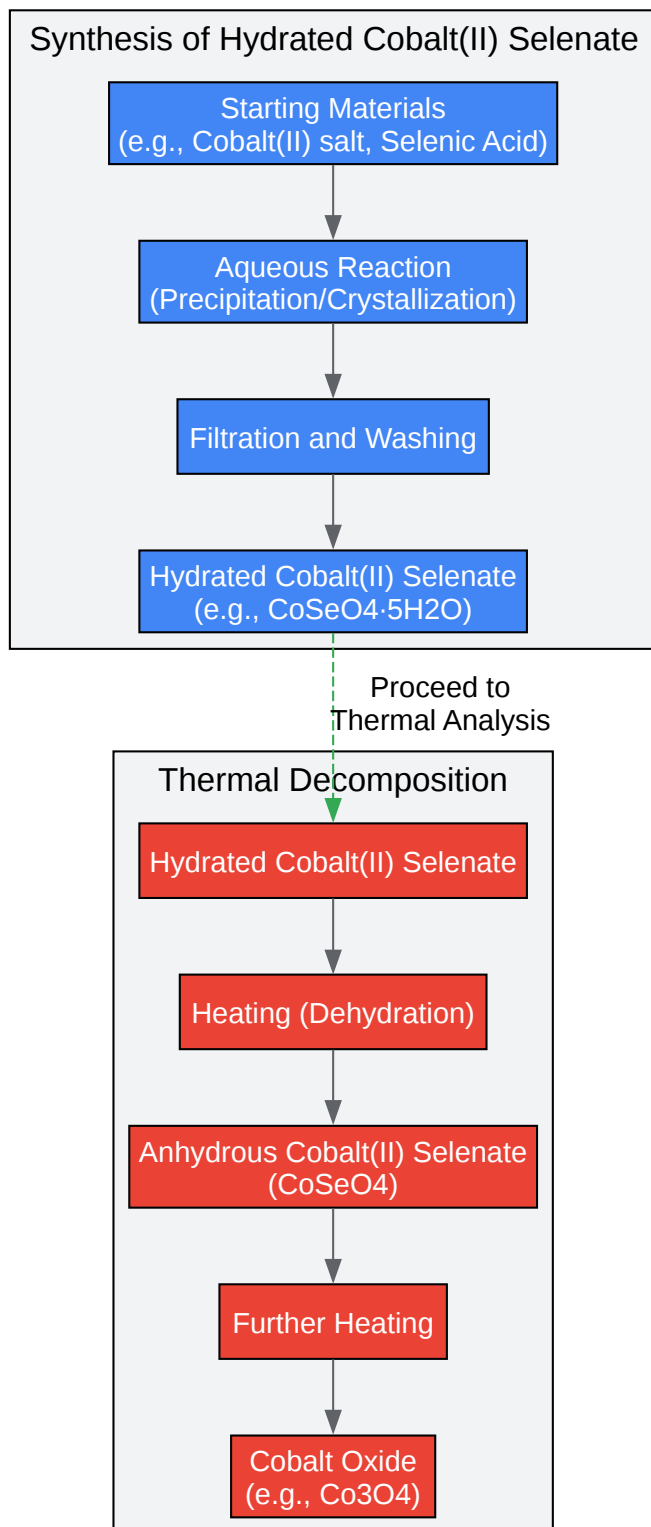
Procedure:

- Trace the thermal decomposition of the transition metal selenite dihydrates from 50-700°C using TGA/DTA measurements.
- Heat the selenite samples in an air-oven to various temperatures as determined from the TGA/DTA curves, where different colored products are obtained.
- Determine the structures of the initial selenites and the thermal intermediates through chemical analyses and FT-IR spectral measurements.
- For cobalt selenite, observe gradual changes in the FT-IR spectra upon thermal treatment up to 225°C, where water loss results in the observation of primarily selenite anions.[3]

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and thermal analysis of cobalt selenate hydrates, leading to the formation of anhydrous cobalt selenate and its subsequent decomposition to cobalt oxide.

Synthesis and Thermal Decomposition of Cobalt(II) Selenate



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Caption: Workflow for Cobalt(II) Selenate Synthesis and Decomposition.

Concluding Remarks

This guide provides essential technical information on Cobalt(II) selenate for the scientific community. The lack of extensive data on the anhydrous form highlights a potential area for further research. The provided experimental protocols offer a foundation for the synthesis and analysis of cobalt-selenium compounds. Researchers are encouraged to consult the cited literature for more detailed information and to adapt these methodologies to their specific research needs.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Cobalt(II) Selenate (CAS 14590-19-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088123#cobalt-ii-selenate-cas-14590-19-3-properties]

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